

# Application Notes and Protocols for SJ000291942 Administration in Animal Models

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## Compound of Interest

Compound Name: SJ000291942

Cat. No.: B2752707

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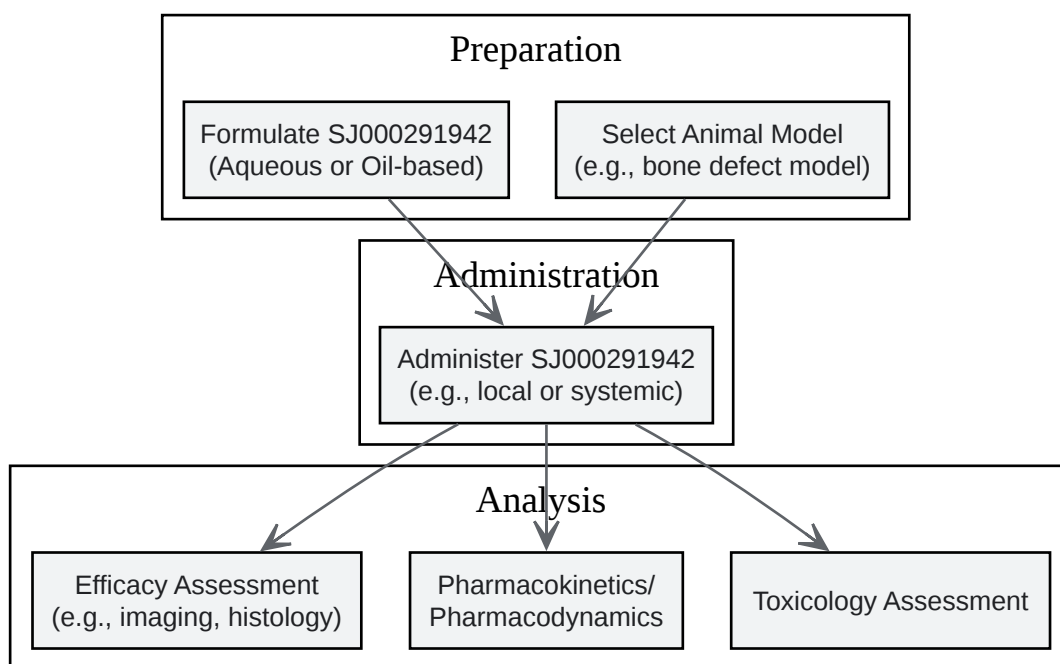
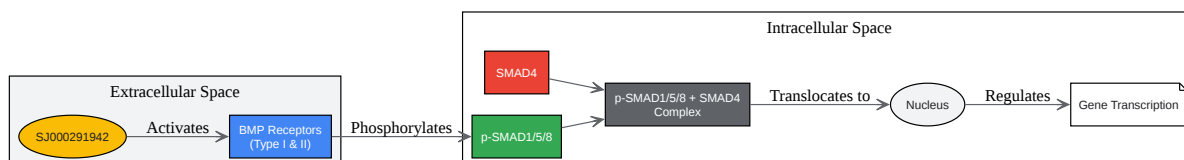
For Researchers, Scientists, and Drug Development Professionals

## Introduction

**SJ000291942**, also known as a ventromorphin, is a small molecule activator of the canonical Bone Morphogenetic Protein (BMP) signaling pathway.[1][2] BMPs are a group of growth factors that play crucial roles in the development, homeostasis, and repair of various tissues, most notably bone.[1][2] **SJ000291942** activates this pathway by inducing the phosphorylation of SMAD1/5/8, key intracellular transducers of the BMP signal.[3] This document provides a summary of the available information on the administration of **SJ000291942** in preclinical models, including its mechanism of action, in vitro and in vivo formulation protocols, and potential research applications.

## Mechanism of Action

**SJ000291942** functions as a potent activator of the BMP signaling cascade. The binding of BMP ligands to their receptors on the cell surface initiates a signaling cascade that leads to the phosphorylation of receptor-regulated SMADs (R-SMADs), specifically SMAD1, SMAD5, and SMAD8. These phosphorylated R-SMADs then form a complex with the common mediator SMAD4, which translocates to the nucleus to regulate the transcription of target genes involved in cellular processes such as differentiation, proliferation, and apoptosis. In vitro studies have demonstrated that **SJ000291942** induces the phosphorylation of SMAD1/5/8 in C33A-2D2 cells within 30 minutes of treatment, with peak activity observed at 1 hour.



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## References

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- 2. Ventromorphins: A New Class of Small Molecule Activators of the Canonical BMP Signaling Pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
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